

4-Hydroxy Omeprazole Sulfone: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

Cat. No.: B585648

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This guide provides an in-depth exploration of **4-Hydroxy Omeprazole Sulfone**, a significant human metabolite of the widely prescribed proton pump inhibitor, omeprazole. Designed for researchers, scientists, and drug development professionals, this document delves into the core aspects of its formation, pharmacokinetic profile, analytical quantification, and clinical relevance, moving beyond a simple recitation of facts to explain the underlying scientific principles and their practical implications.

Section 1: Introduction to Omeprazole Metabolism - A Tale of Two CYPs

Omeprazole, a cornerstone in the treatment of acid-related disorders, is extensively metabolized in the liver, primarily by the cytochrome P450 (CYP) enzyme system.^[1] The biotransformation of omeprazole is a classic example of parallel metabolic pathways, predominantly governed by two key enzymes: CYP2C19 and CYP3A4.^{[2][3]}

- CYP2C19-mediated Hydroxylation: This pathway leads to the formation of 5-hydroxyomeprazole. The activity of CYP2C19 is subject to significant genetic polymorphism, which is a major determinant of inter-individual variability in omeprazole clearance.[3][4]
- CYP3A4-mediated Sulfoxidation: This enzyme is responsible for the conversion of omeprazole to omeprazole sulfone.[2][4]

These primary metabolites, 5-hydroxyomeprazole and omeprazole sulfone, are generally considered to have no significant effect on gastric acid secretion.[5][6] They undergo further biotransformation, leading to the formation of secondary metabolites, including the subject of this guide, **4-Hydroxy Omeprazole Sulfone**. [7]

Section 2: The Genesis of 4-Hydroxy Omeprazole Sulfone

4-Hydroxy Omeprazole Sulfone is a secondary metabolite, meaning it is formed from the further metabolism of the primary metabolites of omeprazole. There are two principal pathways that converge to form this compound:

- Hydroxylation of Omeprazole Sulfone: The primary metabolite, omeprazole sulfone (formed by CYP3A4), can undergo hydroxylation, a reaction catalyzed by CYP2C19, to yield **4-Hydroxy Omeprazole Sulfone**. [7]
- Sulfoxidation of 5-Hydroxyomeprazole: Conversely, the other primary metabolite, 5-hydroxyomeprazole (formed by CYP2C19), can be sulfoxidized by CYP3A4 to form the same **4-Hydroxy Omeprazole Sulfone**. [7]

This metabolic convergence underscores the intricate interplay between CYP2C19 and CYP3A4 in the overall disposition of omeprazole.

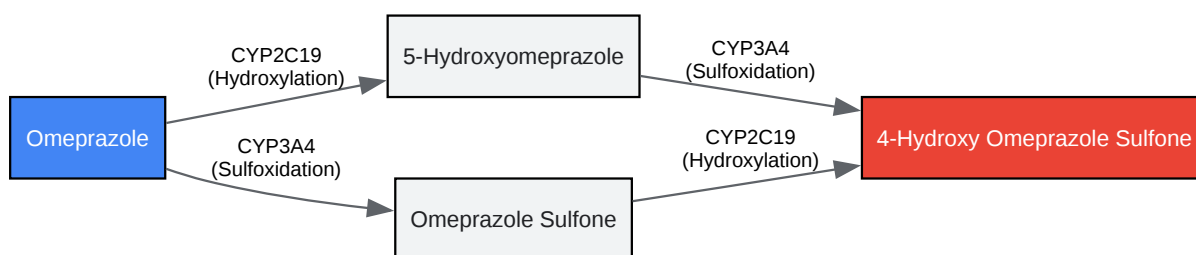
Chemical Identity and Nomenclature

It is crucial to address a point of potential confusion in the literature. The metabolite of interest is formally named **4-Hydroxy Omeprazole Sulfone**, with the CAS number 1346600-70-1. [8][9] This nomenclature specifies that the hydroxyl group is attached to the 4th position of the pyridine ring. It should be distinguished from the sulfoxidation product of 5-hydroxyomeprazole,

where the initial hydroxylation occurs on the methyl group of the pyridine ring. For clarity and precision, this guide will exclusively use the term **4-Hydroxy Omeprazole Sulfone**.

Section 3: Metabolic Pathway of Omeprazole

The metabolic cascade of omeprazole is a critical determinant of its pharmacokinetic profile and clinical efficacy. The following diagram illustrates the key enzymatic steps leading to the formation of **4-Hydroxy Omeprazole Sulfone**.



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Figure 1: Metabolic pathway of omeprazole leading to **4-Hydroxy Omeprazole Sulfone**.

Section 4: Pharmacokinetics and Clinical Implications

The formation and elimination of omeprazole metabolites, including **4-Hydroxy Omeprazole Sulfone**, are intrinsically linked to the activity of CYP2C19 and CYP3A4.

The Central Role of CYP2C19 Polymorphism

The genetic polymorphism of CYP2C19 is the most significant factor influencing the pharmacokinetics of omeprazole. Individuals can be classified as poor, intermediate, extensive, or ultrarapid metabolizers, which directly impacts the plasma concentrations of the parent drug and its metabolites.

In CYP2C19 poor metabolizers, the hydroxylation pathway is impaired. This leads to:

- Higher plasma concentrations and a longer half-life of omeprazole.

- A metabolic shift towards the CYP3A4-mediated sulfoxidation pathway, resulting in a relative increase in the formation of omeprazole sulfone.[7] Consequently, the subsequent formation of **4-Hydroxy Omeprazole Sulfone** via the hydroxylation of omeprazole sulfone is also affected. The elimination of omeprazole sulfone itself is slower in poor metabolizers, suggesting that its clearance is also partly dependent on CYP2C19.[7]

Conversely, in CYP2C19 ultrarapid metabolizers, the rapid hydroxylation of omeprazole leads to lower plasma concentrations of the parent drug and potentially reduced therapeutic efficacy at standard doses.

Pharmacological Activity

The primary metabolites of omeprazole, 5-hydroxyomeprazole and omeprazole sulfone, are known to lack significant antisecretory activity.[6] While direct studies on the pharmacological activity of **4-Hydroxy Omeprazole Sulfone** are limited, it is widely accepted to be an inactive metabolite. The clinical significance of this metabolite lies not in its direct pharmacological effects, but rather in its utility as a biomarker for studying the metabolic pathways of omeprazole and in understanding drug-drug interactions.

Section 5: Analytical Quantification of 4-Hydroxy Omeprazole Sulfone

The accurate quantification of omeprazole and its metabolites in biological matrices is essential for pharmacokinetic studies, therapeutic drug monitoring, and drug metabolism research. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this purpose due to its high sensitivity and selectivity.

Experimental Protocol: LC-MS/MS Quantification in Human Plasma

This protocol provides a robust framework for the simultaneous determination of omeprazole, 5-hydroxyomeprazole, omeprazole sulfone, and by extension, can be adapted for **4-Hydroxy Omeprazole Sulfone**.

5.1.1. Materials and Reagents

- Reference standards: Omeprazole, 5-hydroxyomeprazole, omeprazole sulfone, **4-Hydroxy Omeprazole Sulfone**.
- Internal Standard (IS): A stable isotope-labeled analog (e.g., Omeprazole-d3) is highly recommended.
- HPLC-grade acetonitrile, methanol, and water.
- Formic acid and ammonium acetate.
- Human plasma (K2EDTA).

5.1.2. Sample Preparation (Protein Precipitation)

- Aliquot 100 μ L of human plasma (calibrators, quality controls, or unknown samples) into a 1.5 mL microcentrifuge tube.
- Add 20 μ L of the internal standard working solution and vortex briefly.
- Add 300 μ L of ice-cold acetonitrile to precipitate plasma proteins.[6]
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.[6]
- Carefully transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

5.1.3. Chromatographic and Mass Spectrometric Conditions

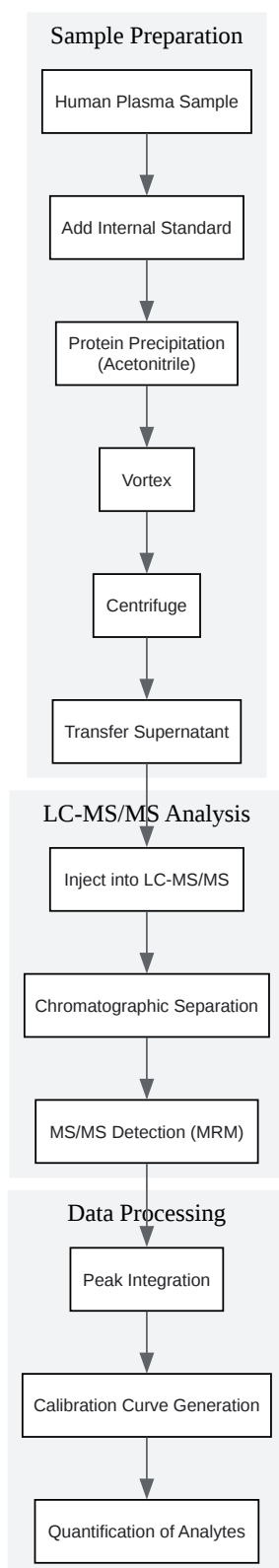
Parameter	Condition
LC System	Standard HPLC or UHPLC system
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Gradient	Start at 5% B, ramp to 95% B over 3-5 minutes, hold, and re-equilibrate
Injection Volume	5-10 μ L
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)

5.1.4. MRM Transitions (Illustrative)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Omeprazole	346.1	198.1
5-Hydroxyomeprazole	362.1	214.1
Omeprazole Sulfone	362.1	198.1
4-Hydroxy Omeprazole Sulfone	348.1	(To be determined experimentally)
Omeprazole-d3 (IS)	349.1	201.1

Note: The MRM transition for **4-Hydroxy Omeprazole Sulfone** needs to be optimized by infusing a solution of the reference standard into the mass spectrometer.

Experimental Workflow Diagram



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Figure 2: Workflow for the LC-MS/MS quantification of omeprazole metabolites.

Section 6: Conclusion and Future Directions

4-Hydroxy Omeprazole Sulfone is a key secondary metabolite in the complex biotransformation of omeprazole. Its formation is a testament to the intricate interplay of CYP2C19 and CYP3A4, the two major enzymes governing omeprazole's disposition. While pharmacologically inactive, its study provides valuable insights into:

- **Individual Metabolic Phenotypes:** The relative abundance of **4-Hydroxy Omeprazole Sulfone** and other metabolites can serve as a sensitive indicator of an individual's CYP2C19 and CYP3A4 activity.
- **Drug-Drug Interaction Potential:** Understanding the complete metabolic profile of omeprazole is crucial for predicting and managing potential drug-drug interactions.

Future research should focus on elucidating the specific pharmacokinetic parameters of **4-Hydroxy Omeprazole Sulfone** and its potential utility as a more refined biomarker for phenotyping studies. The development and validation of specific analytical methods for its quantification will be paramount to achieving these goals.

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